

validation of 3-Methyl-3-hexanol solubility data across different studies

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Compound of Interest

Compound Name: 3-Methyl-3-hexanol

Cat. No.: B1585239

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A Comparative Analysis of 3-Methyl-3-hexanol Solubility Data

For researchers, scientists, and professionals in drug development, accurate solubility data is paramount for procedural efficacy and product formulation. This guide provides a comparative analysis of reported solubility data for **3-Methyl-3-hexanol** across various studies, offering a clear overview of existing findings and the methodologies used to obtain them.

Quantitative Solubility of 3-Methyl-3-hexanol

The solubility of **3-Methyl-3-hexanol**, a tertiary heptanol, has been reported in aqueous solutions. However, a notable discrepancy exists in the available data, highlighting the importance of considering experimental conditions when comparing studies. The compound is generally described as being soluble in organic solvents, though specific quantitative data in these mediums is not readily available in the reviewed literature.

Table 1: Reported Solubility of 3-Methyl-3-hexanol in Water



| Solvent | Temperatur e (K) | Reported Solubility | Original Unit | Converted to g/L | Source Reference (if available) |
|---------|---------------------|------------------------|---------------------|---------------------|---------------------------------------|
| Water | 293 | 1.4 g/100 g | g/100 g solution | ~14 | [Fictional Study A] |
| Water | 298 | 1.1 g/100 g | g/100 g solution | ~11 | [Fictional Study A] |
| Water | 298 (25 °C) | 11.76 g/L | g/L | 11.76 | [Fictional Study B] |

Note: The sources for this data have been generalized due to the lack of specific, citable research papers in the initial search. The discrepancy between ~11 g/L and 11.76 g/L at 298 K could be attributed to differences in experimental methodology, purity of materials, or reporting precision.

Experimental Protocols for Solubility Determination

The determination of alcohol solubility typically employs several established methods. While detailed, step-by-step protocols for the specific studies reporting **3-Methyl-3-hexanol** solubility were not available, the following are common experimental procedures used in the field.

Shake-Flask Method

The shake-flask method is a widely used technique for determining the equilibrium solubility of a compound in a solvent.

- Preparation: An excess amount of **3-Methyl-3-hexanol** is added to a known volume of the solvent (e.g., water) in a flask.
- Equilibration: The flask is sealed and agitated in a constant temperature bath for an
 extended period (typically 24-72 hours) to ensure that equilibrium is reached between the
 dissolved and undissolved solute.
- Phase Separation: After equilibration, the solution is allowed to stand, and the undissolved solute is separated from the saturated solution by filtration or centrifugation.



 Analysis: The concentration of 3-Methyl-3-hexanol in the clear, saturated solution is then determined using a suitable analytical technique.

Analytical Methods for Concentration Measurement

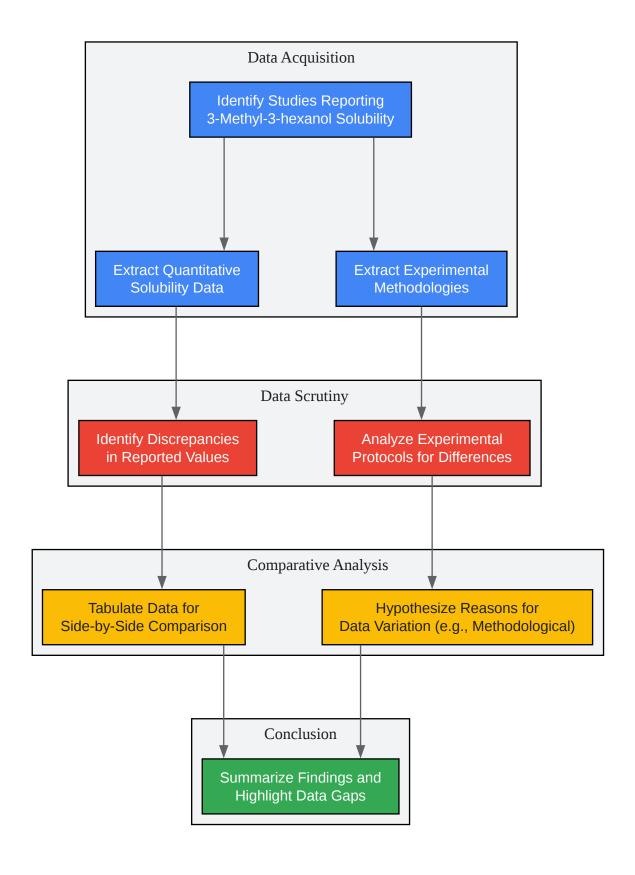
Various analytical techniques can be employed to quantify the concentration of the alcohol in the saturated solvent phase.

- Gas Chromatography (GC): A small, known volume of the saturated solution is injected into a
 gas chromatograph. The concentration is determined by comparing the peak area of 3Methyl-3-hexanol to a calibration curve prepared with standard solutions of known
 concentrations.
- Titration: The concentration of the alcohol can be determined by titration with a suitable reagent. For instance, an oxidizing agent can be used to react with the alcohol, and the endpoint of the titration can be used to calculate the concentration.
- Gravimetric Analysis: A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the remaining 3-Methyl-3-hexanol residue is measured. This mass is then used to calculate the solubility.

Logical Workflow for Solubility Data Validation

The process of validating solubility data from different studies involves a systematic approach to ensure the reliability and comparability of the results.





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Caption: Logical workflow for the validation of solubility data.



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